

Essential Safety and Logistical Information for Handling Dimethylarsinate

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Compound of Interest

Compound Name: Dimethylarsinate

Cat. No.: B1200466

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This guide provides comprehensive, procedural guidance for researchers, scientists, and drug development professionals on the safe handling of **Dimethylarsinate** (also known as cacodylic acid or its salts). Adherence to these protocols is critical to ensure personal safety and minimize environmental contamination. **Dimethylarsinate** and its compounds are toxic, carcinogenic, and hazardous to the environment.[1][2]

Hazard Identification and Classification

Dimethylarsinate presents significant health and environmental risks. It is classified as toxic if swallowed or inhaled, may cause cancer, and is very toxic to aquatic life with long-lasting effects.[2]

Table 1: Hazard Statements for **Dimethylarsinate**

Hazard Code	Description
H301 + H331	Toxic if swallowed or if inhaled.[2]
H350	May cause cancer.[2]
H410	Very toxic to aquatic life with long lasting effects. [2]

Table 2: Toxicological Data for Sodium **Dimethylarsinate**

Test	Result	Species	Reference
LD50 Dermal	> 2,000 mg/kg	Rabbit	(External MSDS)[2]
LC50 (96h)	17 mg/l	Bluegill sunfish	(anhydrous substance) (ECOTOX Database)
Acute Inhalation Estimate	0.6 mg/l (dust/mist)	-	(Expert Judgement)[2]

Personal Protective Equipment (PPE)

A cautious and thorough approach to PPE is mandatory due to the toxic and carcinogenic properties of **Dimethylarsinate**. [3] The following equipment must be worn at all times when handling the substance. [2][4]

Table 3: Required Personal Protective Equipment

Body Area	Required PPE	Specifications and Standards
Hands	Chemical-resistant gloves.[2][4]	Inspect gloves prior to use.[1] [2] Use proper glove removal technique to avoid skin contact.[1][2] Nitrile rubber is a common choice.[3] Dispose of contaminated gloves after use. [1][2]
Eyes/Face	Safety glasses with side-shields or goggles.[3][4] A face shield is required where there is a risk of splashing.[1][5]	Must meet appropriate government standards such as EN 166 (EU) or ANSI Z.87.1 (US).[1][4][5]
Body	Long-sleeved laboratory coat.[4][5] Protective clothing should be worn to prevent skin contact.	Lab coats must be fully buttoned to cover as much skin as possible.[3][5] Contaminated clothing should be removed immediately.[2]
Respiratory	Use only in a well-ventilated area, preferably under a chemical fume hood.[4] If engineering controls are not feasible or sufficient, a respirator is required.[5]	For small-scale use, a NIOSH/MSHA or European Standard EN 149 approved respirator may be used.[4] A particulate filter conforming to EN 143 (type P2) or an N99 (US) respirator is recommended. For large-scale or emergency use, a full-face supplied air respirator is necessary.

Operational Plans: Safe Handling and Storage

Safe handling and storage are critical to prevent exposure and maintain the chemical's integrity.

Engineering Controls

- Ventilation: Always work in a well-ventilated area.[4] Operations should be conducted within a certified chemical fume hood to avoid inhalation of dust or aerosols.[2][4]
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and close to the workstation.[4]

Procedural Guidance for Handling

- Obtain Instructions: Read and understand all safety precautions before handling the substance.[4]
- Avoid Contact: Avoid all contact with skin, eyes, and clothing.[1][4] Do not breathe dust.[4]
- Hygiene Practices: Wash hands thoroughly after handling.[2][4] Do not eat, drink, or smoke in the work area.[2][4] Immediately change any contaminated clothing.[2]
- Aerosol Prevention: Avoid the formation of dust and aerosols during handling.[1]

Storage Plan

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][4]
- Security: Store locked up or in an area accessible only to qualified and authorized personnel.[2]
- Conditions to Avoid: The material is hygroscopic and moisture-sensitive; protect it from moisture.[1][2]

Emergency Procedures and Disposal

First Aid Measures for Exposure

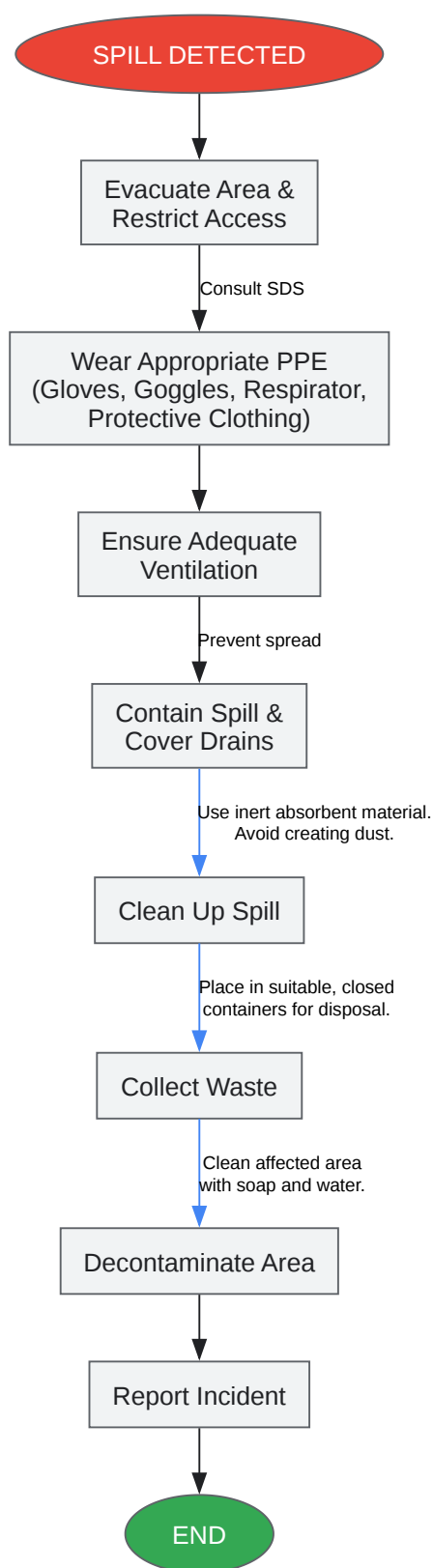
Immediate action is critical in the event of exposure. First aiders must protect themselves before assisting. Always show the Safety Data Sheet to attending medical personnel.[4]

Table 4: First Aid Protocols for **Dimethylarsinate** Exposure

Exposure Route	Immediate Action
Inhalation	Move the person to fresh air immediately.[6] If breathing has stopped, provide artificial respiration.[6] Seek immediate medical attention and call a physician or poison center.[4]
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with plenty of water or shower for at least 15 minutes.[4] Consult a physician.
Eye Contact	Rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids.[4] Remove contact lenses if present and easy to do. Call an ophthalmologist.
Ingestion	If swallowed, rinse mouth with water.[1][4] Do NOT induce vomiting.[4] Immediately call a poison center or doctor for medical advice.[1][4]

Spill Response Plan

In the event of a spill, evacuate personnel to a safe area and ensure adequate ventilation.[1][4]



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Caption: Workflow for managing a **Dimethylarsinate** chemical spill.

Step-by-Step Spill Cleanup:

- Personal Precautions: Wear appropriate respiratory protection and PPE.[1] Avoid dust formation.[1][4]
- Environmental Precautions: Prevent the product from entering drains, surface water, or the sanitary sewer system.[4] Local authorities should be notified if significant spills cannot be contained.[4]
- Containment and Cleanup: Cover drains. Sweep up the spilled material, or use an inert absorbent material, and shovel it into suitable, closed containers for disposal.[1][4] Avoid actions that create dust.[1]
- Final Steps: Clean the affected area thoroughly.

Disposal Plan

- Chemical Waste: Waste material must be disposed of in accordance with national and local regulations at an approved waste disposal plant.[4]
- Containers: Do not mix with other waste.[2] Leave chemicals in their original containers.[2] Handle uncleaned containers as you would the product itself.[2]

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